

# An In-depth Technical Guide to Reactive Orange 16

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Reactive Orange 16

Cat. No.: B1207558

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Reactive Orange 16**, a versatile azo dye with applications extending from traditional textile dyeing to advanced scientific research. This document details its chemical identity, physicochemical properties, and established experimental applications, with a focus on methodologies and data relevant to laboratory and research settings.

## Chemical Identity

**CAS Number:** The most commonly cited CAS number for **Reactive Orange 16** is 12225-83-1[1][2][3]. Other reported CAS numbers include 12225-88-6, 20262-58-2, and 12769-09-4[4].

**Synonyms:** **Reactive Orange 16** is known by a multitude of synonyms, reflecting its widespread use. Key synonyms include:

- Remazol Brilliant Orange 3R[1]
- C.I. **Reactive Orange 16**
- Reactive Orange 3R
- Reactive Orange KN-5R

- Reactive Brilliant Orange KN-5R
- OR 16 dye

A more extensive list of synonyms can be found in various chemical supplier databases.

## Physicochemical Properties

**Reactive Orange 16** is a sulfonated reactive azo dye. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>17</sub> N <sub>3</sub> Na <sub>2</sub> O <sub>11</sub> S <sub>3</sub>	
Molecular Weight	617.54 g/mol	
Appearance	Orange to dark red powder	
Melting Point	>300 °C	
Solubility	Soluble in water. 120 g/L at 20°C and >150 g/L at 80°C.	
Maximum Absorbance (λ <sub>max</sub> )	493 nm	
Colour Index Number	17757	

## Applications in Research and Development

While traditionally used in the textile industry, **Reactive Orange 16** has been adopted in various research contexts, primarily as a model compound for environmental remediation studies and as a biological stain.

- **Environmental Science:** Due to its persistence in the environment, **Reactive Orange 16** is frequently used as a model pollutant to investigate the efficacy of novel water treatment technologies. These include advanced oxidation processes such as photocatalytic degradation and electrochemical oxidation.

- **Biological Staining:** Reactive dyes, in general, are used in cellular analysis. They can act as fixable dead cell stains, covalently binding to intracellular amines. In cells with compromised membranes (dead cells), the dye has greater access to the cell's interior, resulting in a much stronger fluorescent signal compared to live cells. While specific protocols for **Reactive Orange 16** in this application are not widely published, its reactive nature makes it a candidate for such methodologies.
- **Diagnostics and Histology:** The dye finds applications in diagnostic assay manufacturing, hematology, and histology.

## Experimental Protocols

### Electrochemical Degradation of Reactive Orange 16

This protocol is based on a study investigating the removal of **Reactive Orange 16** from wastewater using a novel particle-coated electrode.

**Objective:** To achieve high color and Chemical Oxygen Demand (COD) reduction of a synthetic **Reactive Orange 16** dye solution.

**Materials:**

- **Reactive Orange 16** (200 ppm solution)
- 1 L glass reactor
- Particle-coated electrode (Ti/GO-GAC-RuO<sub>2</sub>-Sb<sub>2</sub>O<sub>5</sub>-CeO<sub>2</sub>) as the anode
- Stainless Steel (SS-304) as the cathode
- DC power supply
- Supporting electrolytes: NaCl and Na<sub>2</sub>SO<sub>4</sub>
- Magnetic stirrer

**Methodology:**

- Prepare a 200 ppm solution of **Reactive Orange 16** in the 1 L glass reactor.

- Immerse the particle-coated anode and the stainless steel cathode in the solution, maintaining a 1.5 cm space between them.
- Add NaCl and Na<sub>2</sub>SO<sub>4</sub> as supporting electrolytes (e.g., 2 g/L of each).
- Maintain uniform mixing using a magnetic stirrer at 240 rpm.
- Apply a constant current density of 60 mA/cm<sup>2</sup> using the DC power supply to initiate the electrochemical oxidation process.
- Conduct the electrolysis for a set duration (e.g., 30 minutes).
- Monitor the decolorization and COD reduction at various time intervals.

Results from the study:

Parameter	Condition	Result	Reference
Color Reduction	2 g/L NaCl + 2 g/L Na <sub>2</sub> SO <sub>4</sub> , 60 mA/cm <sup>2</sup> , neutral pH, 30 min	98%	
COD Reduction	2 g/L NaCl + 2 g/L Na <sub>2</sub> SO <sub>4</sub> , 60 mA/cm <sup>2</sup> , neutral pH, 30 min	88%	

## General Protocol for Live/Dead Cell Staining with a Reactive Dye

This is a generalized protocol that can be adapted for using reactive dyes like **Reactive Orange 16** for discriminating live and dead cells by flow cytometry.

Objective: To differentiate between live and dead cells in a population based on membrane integrity.

Materials:

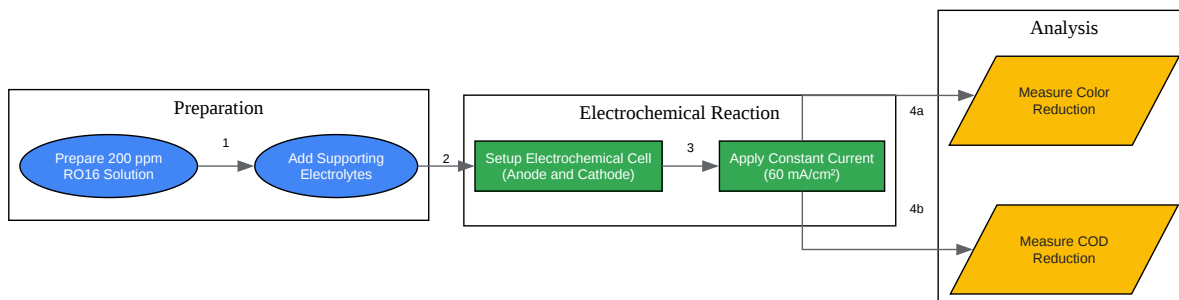
- Cell suspension (at least 1 x 10<sup>6</sup> cells)

- Reactive dye (e.g., **Reactive Orange 16**) reconstituted in anhydrous DMSO
- Phosphate-buffered saline (PBS)
- Flow cytometer

#### Methodology:

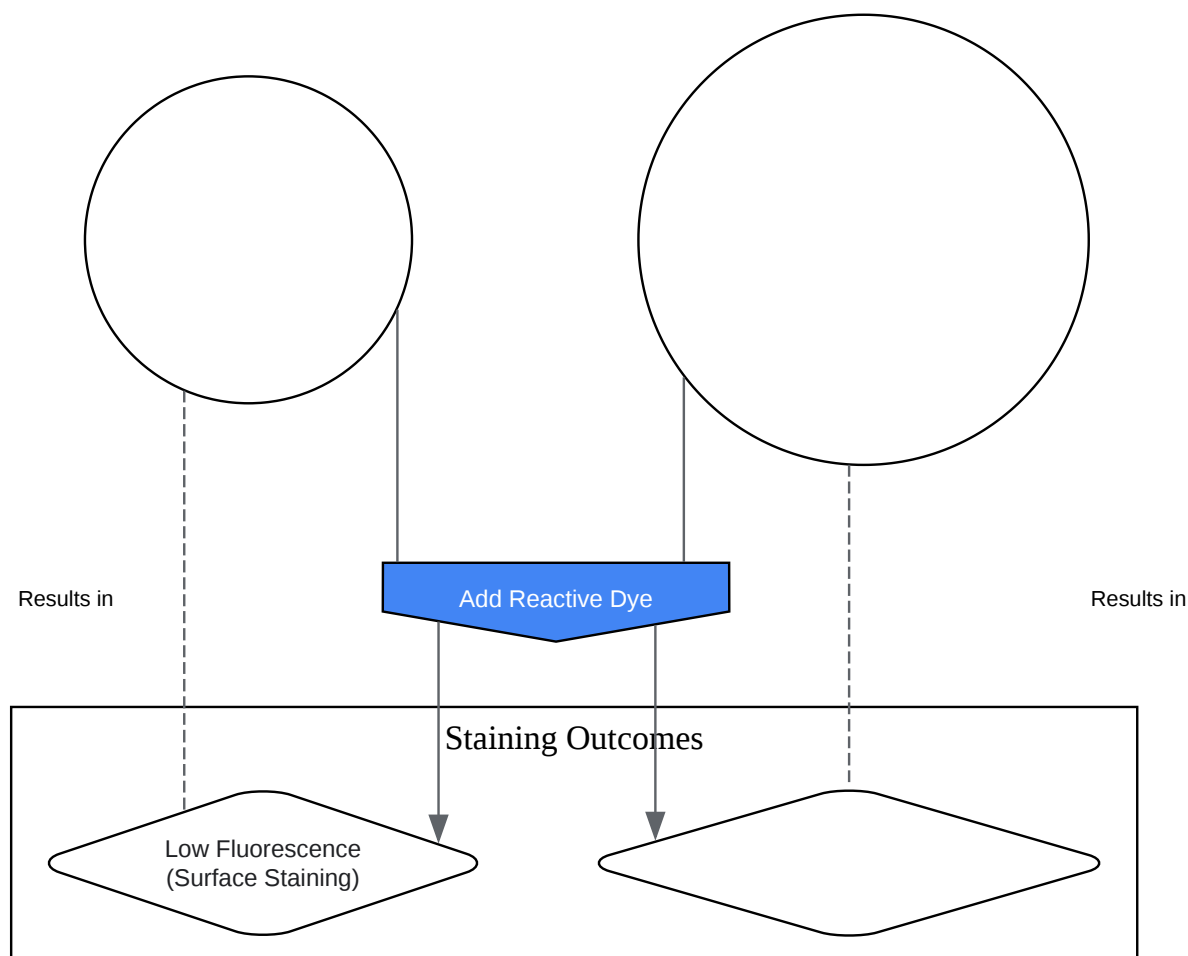
- Cell Preparation:
  - Harvest and count the cells.
  - Wash the cells once with PBS.
  - Resuspend the cells in PBS at a concentration of  $1 \times 10^6$  cells/mL.
- Staining:
  - Add the reconstituted reactive dye to the cell suspension (the optimal concentration needs to be determined empirically).
  - Mix well.
  - Incubate for 30 minutes at room temperature or on ice, protected from light.
- Washing and Analysis:
  - Wash the cells once with PBS containing 1% bovine serum albumin (BSA).
  - Resuspend the cells in an appropriate buffer for flow cytometry.
  - Analyze the cells on a flow cytometer using the appropriate excitation and emission channels for the specific dye. Dead cells will exhibit a significantly higher fluorescence intensity than live cells.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the electrochemical degradation of **Reactive Orange 16**.



[Click to download full resolution via product page](#)

Caption: Principle of live/dead cell discrimination using a reactive dye.

## Safety Information

**Reactive Orange 16** is considered a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause an allergic skin reaction. It may also cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this chemical. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Reactive Orange 16 Dye content = 70 12225-83-1 [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Reactive Orange 16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207558#reactive-orange-16-cas-number-and-synonyms]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)